

An In-Depth Technical Guide to the Physical Properties of 4,4'-Diaminodiphenylmethane

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Compound of Interest

Compound Name: 4,4'-Methylenedianiline

Cat. No.: B154101

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Introduction: Understanding the Core Characteristics of a Versatile Molecule

4,4'-Diaminodiphenylmethane (MDA), a primary aromatic amine, is a molecule of significant industrial and research interest.[1][2] While its principal applications lie in the synthesis of high-performance polymers such as polyurethanes and polyimides, its chemical functionalities also make it a subject of investigation in various research domains, including drug development.[2][3][4][5][6] A thorough understanding of its physical properties is paramount for its safe handling, effective application, and the innovative design of new materials and molecular entities. This guide provides a comprehensive overview of the core physical characteristics of MDA, underpinned by experimental data and methodologies, to support researchers, scientists, and professionals in the field.

I. General and Organoleptic Properties

At room temperature, 4,4'-diaminodiphenylmethane is a solid material.[3][7] Its appearance can range from a colorless or white crystalline solid to a pale yellow or tan flake or lump solid.[3][7][8] This variation in color is often attributed to oxidation or the presence of impurities, as the compound can darken upon exposure to air and light. MDA possesses a faint, characteristic amine-like or fish-like odor.[7][9]

Table 1: General and Organoleptic Properties of 4,4'-Diaminodiphenylmethane

Property	Description	References
Physical Form	Crystalline solid, flakes, or lumps	[3][7][8]
Color	Colorless, white, pale yellow to tan	[3][7][8]
Odor	Faint amine-like or fish-like	[7][9]

II. Fundamental Physicochemical Data

A precise understanding of the fundamental physicochemical properties of a compound is critical for its application in synthesis and material science. These properties dictate the conditions required for reactions, purification, and formulation.

Table 2: Key Physicochemical Properties of 4,4'-Diaminodiphenylmethane

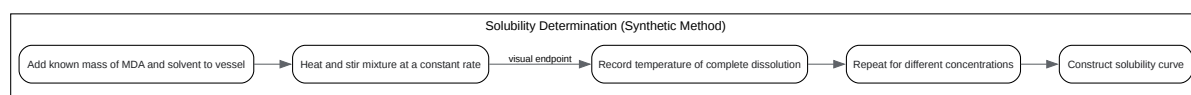
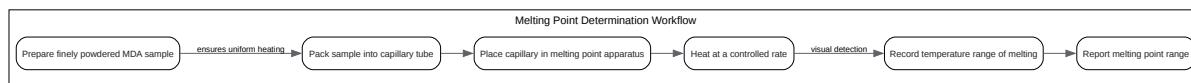
Property	Value	References
Molecular Formula	C ₁₃ H ₁₄ N ₂	[3][7][10]
Molecular Weight	198.26 g/mol	[3][7][10]
Melting Point	88-94 °C (190-201 °F; 361-367 K)	[3][7][10][11]
Boiling Point	398-399 °C (748-750 °F) at 760 mmHg	[7][9]
Density	1.15 g/cm ³ at 25 °C	[9][11]
Flash Point	220 °C (428 °F) (closed cup)	[7]
Vapor Pressure	1 x 10 ⁻⁷ mmHg at 25 °C (calculated)	[9]
Vapor Density	6.8 (Air = 1)	[9]

Experimental Determination of Key Physical Properties: A Methodological Overview

The accurate determination of physical properties such as melting and boiling points is crucial for identifying and assessing the purity of a substance.

Protocol 1: Determination of Melting Point using a Digital Melting Point Apparatus

- **Principle:** The melting point is the temperature at which a solid turns into a liquid at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range.
- **Methodology:**
 - A small, finely powdered sample of 4,4'-diaminodiphenylmethane is packed into a capillary tube.
 - The capillary tube is placed in the heating block of a digital melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperatures at which the first droplet of liquid appears and at which the entire sample becomes liquid are recorded. This range is reported as the melting point.
- **Causality:** A broad melting point range can indicate the presence of impurities, which disrupt the crystal lattice and lower the energy required to transition to a liquid state.



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Caption: Workflow for Solubility Determination by the Synthetic Method.

IV. Spectroscopic and Crystallographic Data

Spectroscopic and crystallographic data provide insights into the molecular structure, bonding, and crystalline arrangement of 4,4'-diaminodiphenylmethane.

- **Infrared (IR) Spectroscopy:** The IR spectrum of MDA exhibits characteristic absorption bands corresponding to its functional groups. These include N-H stretching vibrations of the primary amine groups, C-H stretching of the aromatic rings and the methylene bridge, and C=C stretching of the aromatic rings.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum provides information about the different types of protons in the molecule and their chemical environment. Signals corresponding to the amine protons, aromatic protons, and the methylene bridge protons can be identified and integrated to confirm the structure.
 - ¹³C NMR: The carbon-13 NMR spectrum reveals the number of non-equivalent carbon atoms in the molecule, further confirming its structure.

- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of MDA and to study its fragmentation pattern. [12]The molecular ion peak (M^+) would be observed at an m/z corresponding to its molecular weight.
- **Crystal Structure:** 4,4'-diaminodiphenylmethane exists as a crystalline solid. [7]Its crystal structure has been determined by X-ray diffraction, revealing the spatial arrangement of the molecules in the solid state.

V. Thermal Stability and Safety Considerations

Understanding the thermal stability of 4,4'-diaminodiphenylmethane is crucial for its safe storage and handling, particularly in industrial processes that may involve elevated temperatures.

- **Thermal Decomposition:** When heated to decomposition, MDA can emit toxic fumes of aniline and nitrogen oxides. * **Polymerization:** It may polymerize if heated above 125°C (257°F). [9]* **Incompatibilities:** MDA is incompatible with strong oxidizing agents and acids. [9] Given that 4,4'-diaminodiphenylmethane is classified as a potential human carcinogen and can cause skin and respiratory irritation, strict adherence to safety protocols is mandatory. [1][7][13][14][15][16]This includes the use of appropriate personal protective equipment (PPE) such as gloves, safety glasses, and respiratory protection, and handling the substance in a well-ventilated area. [13][14][15][16]

Conclusion

The physical properties of 4,4'-diaminodiphenylmethane are well-documented and provide a solid foundation for its application in various scientific and industrial fields. From its fundamental characteristics like melting and boiling points to its solubility profile and spectroscopic signature, each piece of data contributes to a comprehensive understanding of this important chemical intermediate. For researchers and drug development professionals, this knowledge is indispensable for designing new synthetic routes, developing novel materials, and ensuring the safe and effective use of this versatile compound.

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